

# Calcium alpha-ketoglutarate stability and solubility properties

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**Compound Focus:** Calcium alpha-ketoglutarate Monohydrate

CAS No.: 402726-78-7

Cat. No.: S3465738

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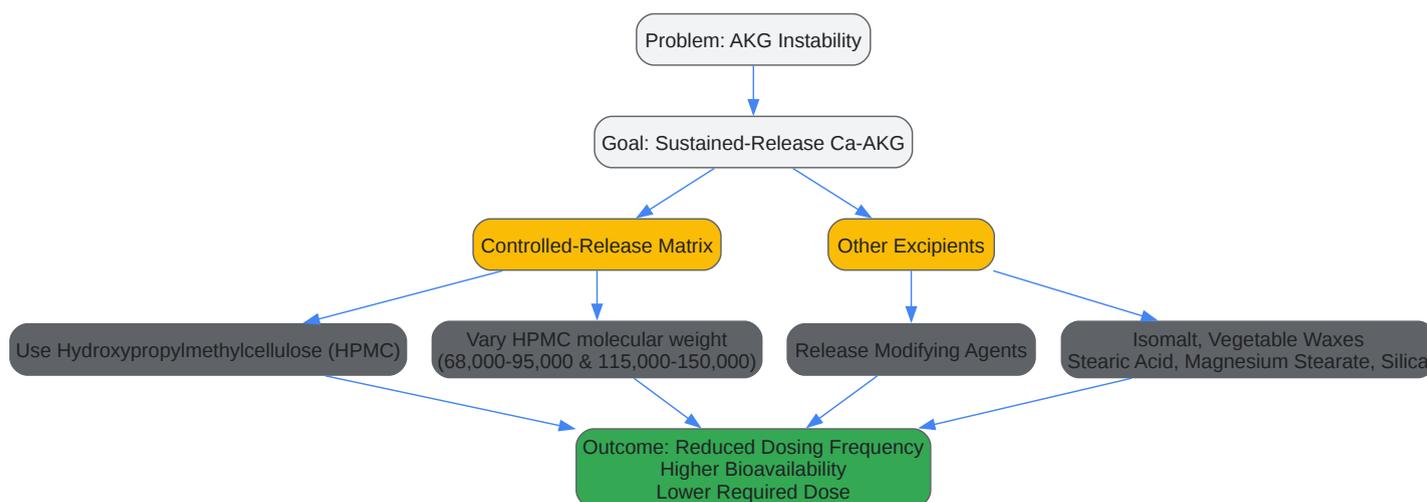
## Physicochemical Properties & Stability

The table below summarizes the key available information on Ca-AKG's properties.

Property	Description & Evidence
<b>Solubility</b>	Highly water-soluble; this property is leveraged to create effective formulations [1].
<b>Stability of AKG</b>	The alpha-ketoglutarate (AKG) anion is inherently unstable in acidic environments, breaking down quickly [1].
<b>Stability of Ca-AKG</b>	The calcium salt form significantly improves stability. The calcium cation acts as a buffer, protecting AKG from stomach acid and allowing it to reach the small intestine for absorption [1].

## Formulation Strategies for Enhanced Stability

A primary strategy to overcome AKG's instability is the development of specialized delivery systems. Research and patent literature describe sustained-release compositions to improve pharmacokinetics.



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The formulation workflow uses controlled-release matrices like **Hydroxypropylmethylcellulose (HPMC)** with varying molecular weights to modulate release rate [2]. These sustained-release formulations aim for a release rate of **no more than 90%** compared to immediate-release commercial products [2].

## Experimental & Analytical Considerations

When working with Ca-AKG, consider these key methodological points from recent studies:

- **In Vivo Models for Aging & Stability:** Studies on oxidative stress and stability often use the **D-galactose-induced brain aging mouse model**. In such models, Ca-AKG is typically administered via drinking water at concentrations like 0.5% or 1% w/v [3].
- **Intervention in Clinical Trials:** An ongoing human clinical trial (NCT05706389) uses a **1 g/day sustained-release Ca-AKG tablet** to test effects on DNA methylation age, confirming the translation of stable formulations to human studies [4].

- **Mechanism Exploration:** Proteomic profiling (e.g., DIA-MS) combined with KEGG/GSEA pathway analysis is an effective method to uncover signaling pathways influenced by Ca-AMG, such as its inhibitory effect on the mTOR pathway [3].

## Key Gaps in Public Data

The search indicates a lack of publicly available, fundamental physicochemical data for Ca-AMG. You will likely need to conduct primary characterization to obtain:

- **Quantitative Solubility:** Exact solubility values in water and pharmaceutically relevant solvents.
- **Degradation Kinetics:** Precise rates of degradation under various pH and temperature conditions.
- **Thermal Analysis Data:** Melting point, glass transition temperature, and results from thermogravimetric analysis (TGA).

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